

A Technical Guide to 2-Aminobutyric Acid

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Compound of Interest

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This document provides a comprehensive technical overview of 2-Aminobutyric acid, a non-proteinogenic α -amino acid. It details the Chemical Abstracts Service (CAS) numbers for its various isomers, physical and chemical properties, experimental protocols for its synthesis and analysis, and its biological significance.

Core Identification: CAS Numbers and Isomers

2-Aminobutyric acid, also known as α -aminobutyric acid (AABA), exists in three forms: a racemic mixture and two stereoisomers. Each form is uniquely identified by its CAS number.

Isomer/Mixture	IUPAC Name	Synonyms	CAS Number
Racemic	(\pm)-2-Aminobutanoic acid	DL-2-Aminobutyric acid, DL- α -Amino-n-butyric acid, Homoalanine	2835-81-6[1], 80-60-4[2][3]
L-Enantiomer	(S)-2-Aminobutanoic acid	L-2-Aminobutyric acid, (-)-2-Aminobutyric acid, L-Butyrine	1492-24-6[4]
D-Enantiomer	(R)-2-Aminobutanoic acid	D-2-Aminobutyric acid, (+)-2-Aminobutyric acid, D-Butyrine	2623-91-8[5]

Note: The racemic mixture of 2-aminobutyric acid has been assigned multiple CAS numbers.

Physicochemical Properties

The physical and chemical properties of 2-aminobutyric acid are crucial for its application in research and development.

Property	Value	Isomer
Molecular Formula	C4H9NO2	All
Molecular Weight	103.12 g/mol	All[4]
Melting Point	291 °C (decomposes)	Racemic[3], L-isomer[4]
Solubility in Water	278 mg/mL	D-isomer[5]
pKa	2.29 (at 25°C)	Racemic[3]

Experimental Protocols

Synthesis of (S)-2-Aminobutyric Acid via Enzymatic Hydrolysis

A common method for the stereoselective synthesis of (S)-2-aminobutyric acid involves the enzymatic hydrolysis of a racemic N-protected-2-aminobutyric acid.[6]

Methodology:

- **Preparation of Racemic N-benzoyl-2-aminobutyric acid:** A racemic mixture of 2-aminobutyric acid is reacted with benzoyl chloride in a basic aqueous solution. The product, racemic N-benzoyl-2-aminobutyric acid, precipitates upon acidification and can be collected by filtration.
- **Enzymatic Hydrolysis:** The racemic N-benzoyl-2-aminobutyric acid is suspended in a buffered aqueous solution. An L-specific acylase enzyme, such as one derived from *Aspergillus melleus* or *Thermococcus litoralis*, is added. The mixture is incubated at an optimal temperature and pH for the enzyme. The acylase selectively hydrolyzes the N-benzoyl group from the L-enantiomer, yielding (S)-2-aminobutyric acid and (R)-N-benzoyl-2-aminobutyric acid.[6]

- **Separation:** The resulting (S)-2-aminobutyric acid is water-soluble, while the unreacted (R)-N-benzoyl-2-aminobutyric acid remains less soluble. The mixture can be separated by adjusting the pH and using extraction or crystallization techniques.
- **Racemization of the (R)-enantiomer:** The recovered (R)-N-benzoyl-2-aminobutyric acid can be racemized by heating in a basic solution, allowing it to be recycled for the next round of enzymatic hydrolysis.^[6]

Biosynthesis of (S)-2-Aminobutyric Acid in *Saccharomyces cerevisiae*

Metabolic engineering of baker's yeast (*Saccharomyces cerevisiae*) allows for the in vivo production of enantiopure (S)-2-aminobutyric acid from L-threonine.^{[7][8]}

Methodology:

- **Strain Engineering:** A heterologous two-step pathway is introduced into *S. cerevisiae*. This involves expressing a threonine deaminase (e.g., from *Bacillus subtilis* or *Solanum lycopersicum*) and a mutated glutamate dehydrogenase from *Escherichia coli*.
- **Cultivation:** The engineered yeast strain is cultivated in a suitable medium. L-threonine can be added to the medium to increase the precursor pool.
- **Fermentation:** During fermentation, the threonine deaminase converts L-threonine to 2-ketobutyrate. The mutated glutamate dehydrogenase then reductively aminates 2-ketobutyrate to (S)-2-aminobutyric acid.
- **Extraction and Quantification:** The intracellular (S)-2-aminobutyric acid is extracted from the yeast cells and can be quantified using methods like liquid chromatography-mass spectrometry (LC-MS). Production yields can be enhanced by feeding additional L-threonine or by engineering the yeast's threonine biosynthesis pathway to remove feedback inhibition.^{[7][8]}

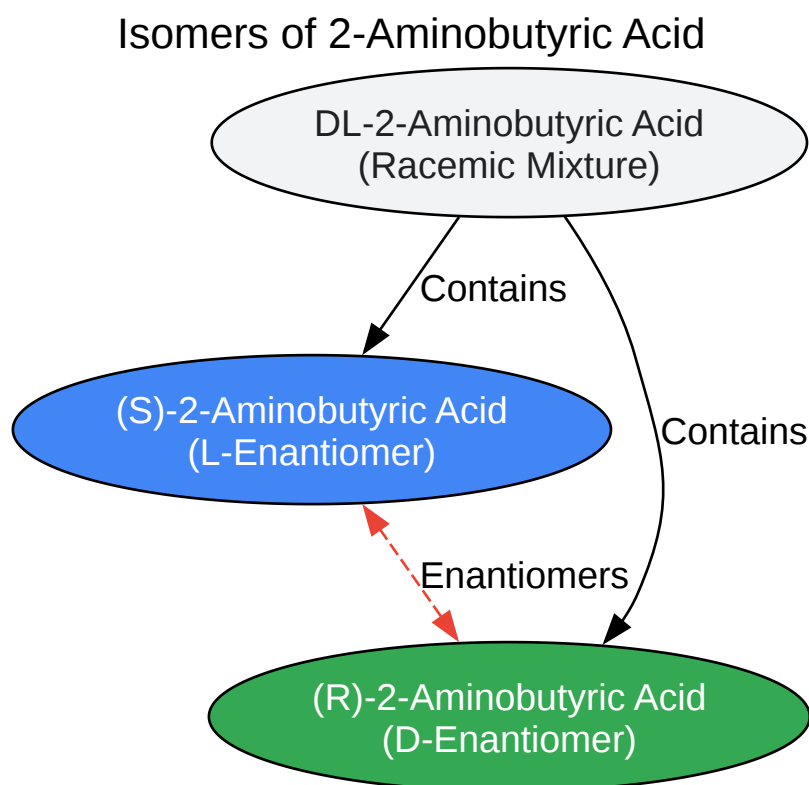
Analytical Methods

The separation and quantification of 2-aminobutyric acid isomers are critical for research and quality control.

- Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS): This is a highly sensitive and selective method for the simultaneous determination of all aminobutyric acid isomers.[9] [10] Chiral derivatization with a reagent like Marfey's reagent (1-fluoro-2,4-dinitrophenyl-5-L-alanine amide) allows for the separation of enantiomers on a standard C18 column.[9]
- Gas Chromatography (GC): GC with flame ionization detection (FID) or mass spectrometric (MS) detection can be used for the analysis of 2-aminobutyric acid after derivatization to increase its volatility.[11]

Diagrams and Visualizations

Isomeric Relationship of 2-Aminobutyric Acid

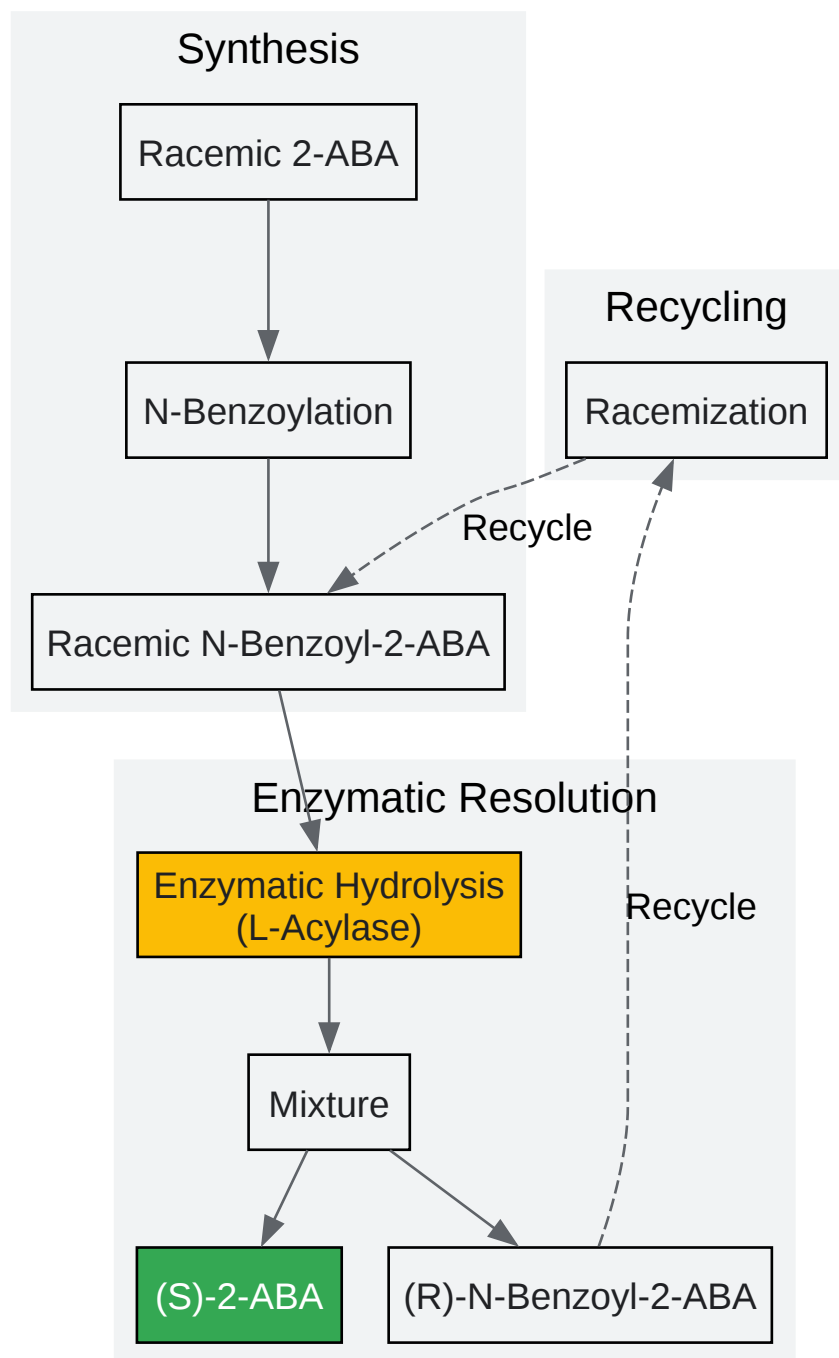


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Caption: Relationship between the racemic mixture and enantiomers of 2-aminobutyric acid.

Experimental Workflow for Enzymatic Synthesis

Workflow for Enzymatic Synthesis of (S)-2-Aminobutyric Acid

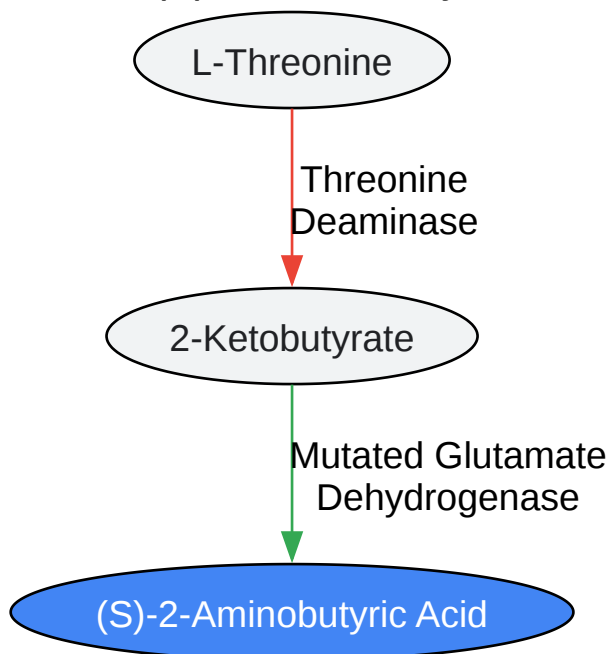


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Caption: Generalized workflow for the synthesis of (S)-2-aminobutyric acid.

Biosynthetic Pathway in Engineered Yeast

Biosynthesis of (S)-2-Aminobutyric Acid in Yeast



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Caption: Engineered metabolic pathway for (S)-2-aminobutyric acid production.

Biological Significance and Applications

While often overshadowed by its isomer, the neurotransmitter γ -aminobutyric acid (GABA), 2-aminobutyric acid and its enantiomers hold significant importance in their own right.

- **Metabolic Intermediate:** α -Aminobutyric acid is an intermediate in the metabolism of methionine.[12]
- **Precursor for Pharmaceuticals:** (S)-2-aminobutyric acid is a crucial chiral building block in the synthesis of several active pharmaceutical ingredients.[6] Notably, it is a key precursor for the anti-epileptic drugs levetiracetam and brivaracetam.[7][8]
- **Non-Proteinogenic Amino Acid:** As a non-proteinogenic amino acid, it is not incorporated into proteins during translation in most organisms.[13] However, it can be found in some peptide antibiotics.

It is important to distinguish 2-aminobutyric acid (α -aminobutyric acid) from its isomers, β -aminobutyric acid (a plant defense activator) and γ -aminobutyric acid (GABA, a major inhibitory neurotransmitter in the central nervous system), as they have distinct biological roles.[12]

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